

# A Technical Guide to the Physicochemical Properties of Boc-2-bromo-D-phenylalanine

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## Compound of Interest

Compound Name: *Boc-2-bromo-D-phenylalanine*

Cat. No.: *B558748*

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## Introduction

N-tert-butoxycarbonyl-2-bromo-D-phenylalanine (**Boc-2-bromo-D-phenylalanine**) is a specialized amino acid derivative that serves as a critical building block in peptide synthesis and medicinal chemistry. Its unique structure, featuring a tert-butoxycarbonyl (Boc) protecting group on the  $\alpha$ -amino group and a bromine atom at the 2-position of the phenyl ring, offers enhanced reactivity and versatility.<sup>[1]</sup> This modification allows for the strategic incorporation of a brominated phenylalanine residue into peptide chains, which can facilitate further chemical modifications and the development of novel bioactive peptides and peptidomimetics.<sup>[1]</sup>

Researchers utilize **Boc-2-bromo-D-phenylalanine** in drug discovery to create new compounds for targeting specific biological pathways, with potential applications in treating a range of diseases, including cancer and neurological disorders.<sup>[1][2]</sup> The stability and handling characteristics of this compound make it a valuable tool in the laboratory for advancing peptide chemistry and pharmaceutical development.<sup>[1]</sup>

## Physicochemical Properties

The fundamental physicochemical properties of **Boc-2-bromo-D-phenylalanine** are summarized in the table below. These parameters are essential for its use in synthetic organic chemistry and for the characterization of resulting compounds.

Property	Value	Source(s)
CAS Number	261360-76-3	--INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>14</sub> H <sub>18</sub> BrNO <sub>4</sub>	--INVALID-LINK--, --INVALID-LINK--, --INVALID-LINK--
Molecular Weight	344.2 g/mol	--INVALID-LINK--, --INVALID-LINK--
Appearance	White powder or white to yellow solid	--INVALID-LINK--, --INVALID-LINK--
Melting Point	103 - 108 °C	--INVALID-LINK--
Purity	≥ 99% (HPLC), 97%	--INVALID-LINK--, --INVALID-LINK--
Optical Rotation	[α] <sub>D</sub> <sup>26</sup> = +34 ± 1° (c=1 in EtOH)	--INVALID-LINK--
Storage Conditions	0 - 8 °C	--INVALID-LINK--, --INVALID-LINK--

## Experimental Protocols

Detailed experimental procedures are crucial for the successful application of **Boc-2-bromo-D-phenylalanine** in research and development. Below are representative protocols for its synthesis, purification, and analysis.

### Synthesis of Boc-Protected Amino Acids (General Procedure)

This protocol describes a general method for the N-Boc protection of an amino acid, which can be adapted for the synthesis of **Boc-2-bromo-D-phenylalanine** from 2-bromo-D-phenylalanine.

Materials:

- 2-bromo-D-phenylalanine
- Di-tert-butyl dicarbonate ((Boc)<sub>2</sub>O)
- Triethylamine (Et<sub>3</sub>N)
- Acetone
- Water
- Ethyl acetate
- Petroleum ether
- Saturated sodium chloride solution (brine)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Dilute hydrochloric acid (HCl)

Procedure:

- Dissolve the amino acid in a mixture of acetone and water.
- Add triethylamine to the solution.
- Add di-tert-butyl dicarbonate to the reaction mixture and stir at a controlled temperature (e.g., 0-40°C) for several hours.[\[3\]](#)
- After the reaction is complete, remove the acetone under reduced pressure.
- Extract the aqueous solution with ethyl acetate or ether.
- Adjust the pH of the aqueous layer to 2-3 with dilute HCl.[\[3\]](#)
- Extract the acidified aqueous layer with ethyl acetate.
- Combine the organic layers and wash with brine.

- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and evaporate the solvent to yield the crude product.<sup>[3]</sup>
- Recrystallize the product from a suitable solvent system like ethyl acetate and petroleum ether to obtain the purified Boc-protected amino acid.<sup>[3]</sup>

## Purification by Column Chromatography

For higher purity, the synthesized product can be purified using silica gel column chromatography.

Materials:

- Crude **Boc-2-bromo-D-phenylalanine**
- Silica gel (60-120 mesh)
- Methanol
- Chloroform or Dichloromethane (DCM)

Procedure:

- Prepare a slurry of silica gel in the chosen eluent (e.g., 2-5% methanol in chloroform).<sup>[4]</sup>
- Pack a chromatography column with the silica gel slurry.
- Dissolve the crude product in a minimum amount of the eluent.
- Load the dissolved sample onto the top of the silica gel column.
- Elute the column with the solvent system, collecting fractions.
- Monitor the fractions by Thin Layer Chromatography (TLC) to identify those containing the pure product.<sup>[4]</sup>
- Combine the pure fractions and evaporate the solvent to obtain the purified **Boc-2-bromo-D-phenylalanine**.<sup>[4]</sup>

## Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method to assess the purity of **Boc-2-bromo-D-phenylalanine**.

Typical Conditions:

- Column: A reversed-phase column (e.g., C18) is commonly used for amino acid analysis.
- Mobile Phase: A gradient of an aqueous buffer (e.g., water with 0.1% trifluoroacetic acid) and an organic solvent (e.g., acetonitrile with 0.1% trifluoroacetic acid).
- Detection: UV detection at a wavelength suitable for the phenyl ring (e.g., 214 nm or 254 nm).
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL of a prepared sample solution.

The retention time and peak purity are analyzed to determine the identity and purity of the compound.

## Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for confirming the chemical structure of the synthesized compound.

Sample Preparation:

- Dissolve 10-20 mg of the purified product in approximately 0.6 mL of a deuterated solvent (e.g., CDCl<sub>3</sub>, DMSO-d<sub>6</sub>).<sup>[5]</sup>
- Transfer the solution to a 5 mm NMR tube.<sup>[5]</sup>

<sup>1</sup>H NMR Spectroscopy:

- Expected signals would include those for the tert-butyl protons of the Boc group (a singlet around 1.4 ppm), the  $\alpha$ - and  $\beta$ -protons of the phenylalanine backbone, and the aromatic protons of the 2-bromophenyl ring.

#### $^{13}\text{C}$ NMR Spectroscopy:

- This would confirm the presence of all carbon atoms, including the carbonyl carbons of the Boc and carboxylic acid groups, the carbons of the tert-butyl group, the  $\alpha$ - and  $\beta$ -carbons, and the aromatic carbons.

#### 2D NMR Techniques:

- Techniques like COSY, HSQC, and HMBC can be used for unambiguous assignment of all proton and carbon signals and to confirm the connectivity of the molecule.[5]

## Mandatory Visualizations

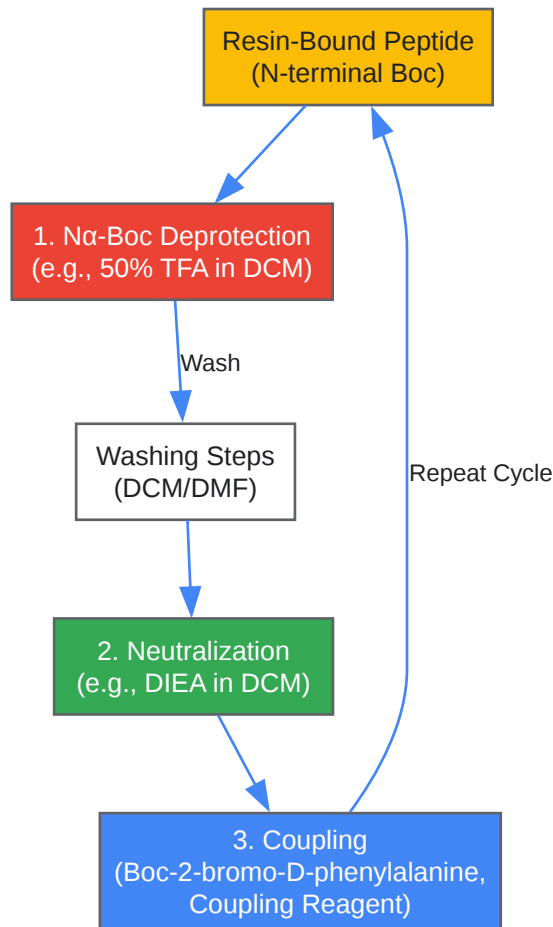
The following diagrams illustrate key workflows and concepts related to the use of **Boc-2-bromo-D-phenylalanine**.



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Caption: General workflow for the synthesis and purification of **Boc-2-bromo-D-phenylalanine**.

## Boc Solid-Phase Peptide Synthesis (SPPS) Cycle



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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of Boc-2-bromo-D-phenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558748#physicochemical-properties-of-boc-2-bromo-d-phenylalanine>]

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